

# Application Notes and Protocols: In Vivo Administration of Dog-IM4 LNPs in Mice

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dog-IM4

Cat. No.: B11928210

[Get Quote](#)

These application notes provide a comprehensive overview of the in vivo use of **Dog-IM4** lipid nanoparticle (LNP) formulations for mRNA delivery in mice. The included protocols are intended for researchers, scientists, and drug development professionals working on mRNA-based therapeutics and vaccines.

## Introduction

**Dog-IM4** is a novel, ionizable lipid featuring an imidazole head group, a dioleoyl lipid tail, and a flexible polyoxyethylene spacer.<sup>[1][2][3]</sup> Lipid nanoparticles formulated with **Dog-IM4** have demonstrated strong immunization properties for mRNA vaccines in both mouse and non-human primate models.<sup>[1][2]</sup> A key advantage of **Dog-IM4** LNPs is their remarkable stability, allowing for storage in liquid form at 4°C, which contrasts with the ultracold storage requirements for many other LNP formulations.

Studies comparing **Dog-IM4** LNPs to other formulations, such as those containing DLin-MC3-DMA (MC3), have revealed distinct in vivo dynamics. Following intramuscular administration in mice, **Dog-IM4** LNPs tend to persist at the injection site, while MC3 LNPs show rapid migration to draining lymph nodes. This difference in biodistribution influences the resulting immune response.

## Application Note 1: Induction of Functional Antibody Responses with mRNA Vaccines

**Dog-IM4** LNPs are an effective vehicle for delivering mRNA encoding viral antigens to induce robust and functional immune responses. Studies in BALB/c mice using mRNA encoding for influenza hemagglutinin (HA) have shown that **Dog-IM4** LNPs can elicit high titers of functional antibodies.

## Quantitative Data: Hemagglutination Inhibition (HI) Titers

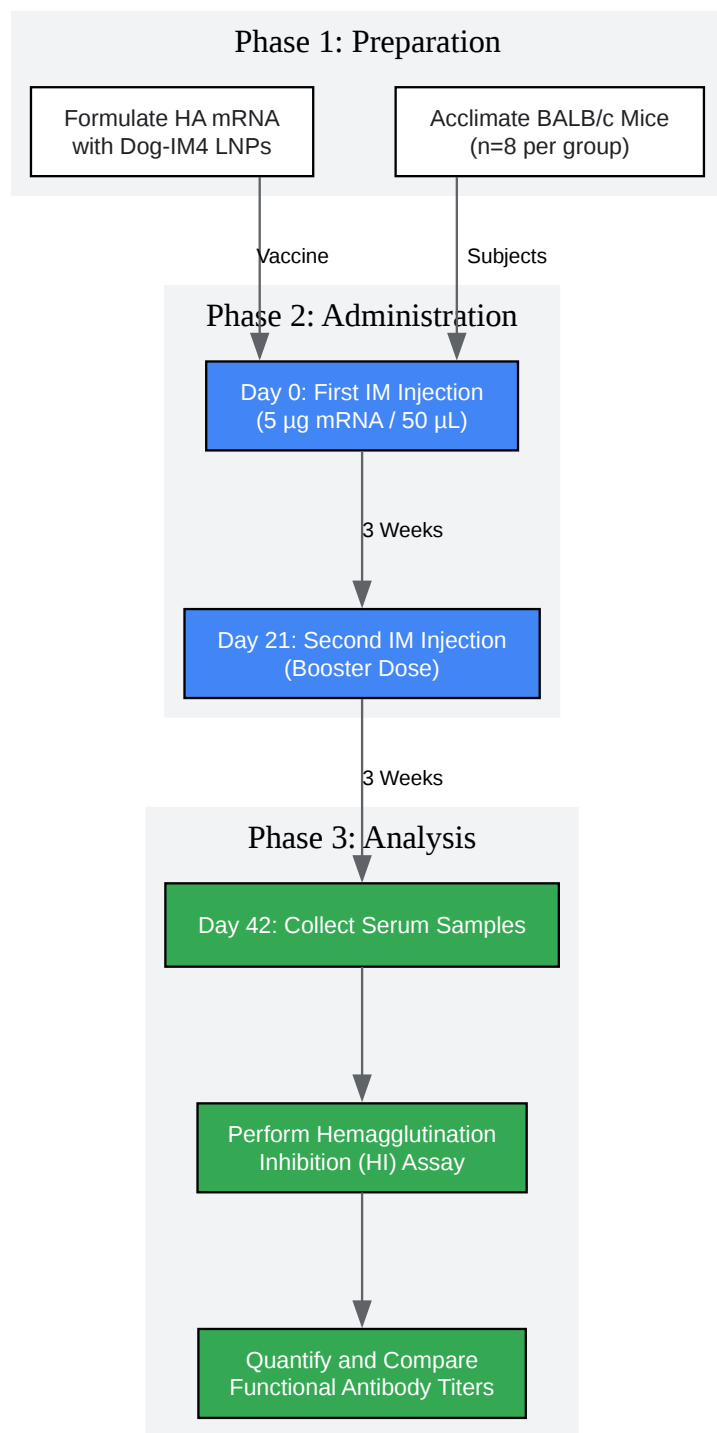
The following table summarizes the functional antibody titers generated in BALB/c mice after immunization with an influenza HA mRNA vaccine formulated in **Dog-IM4** LNPs.

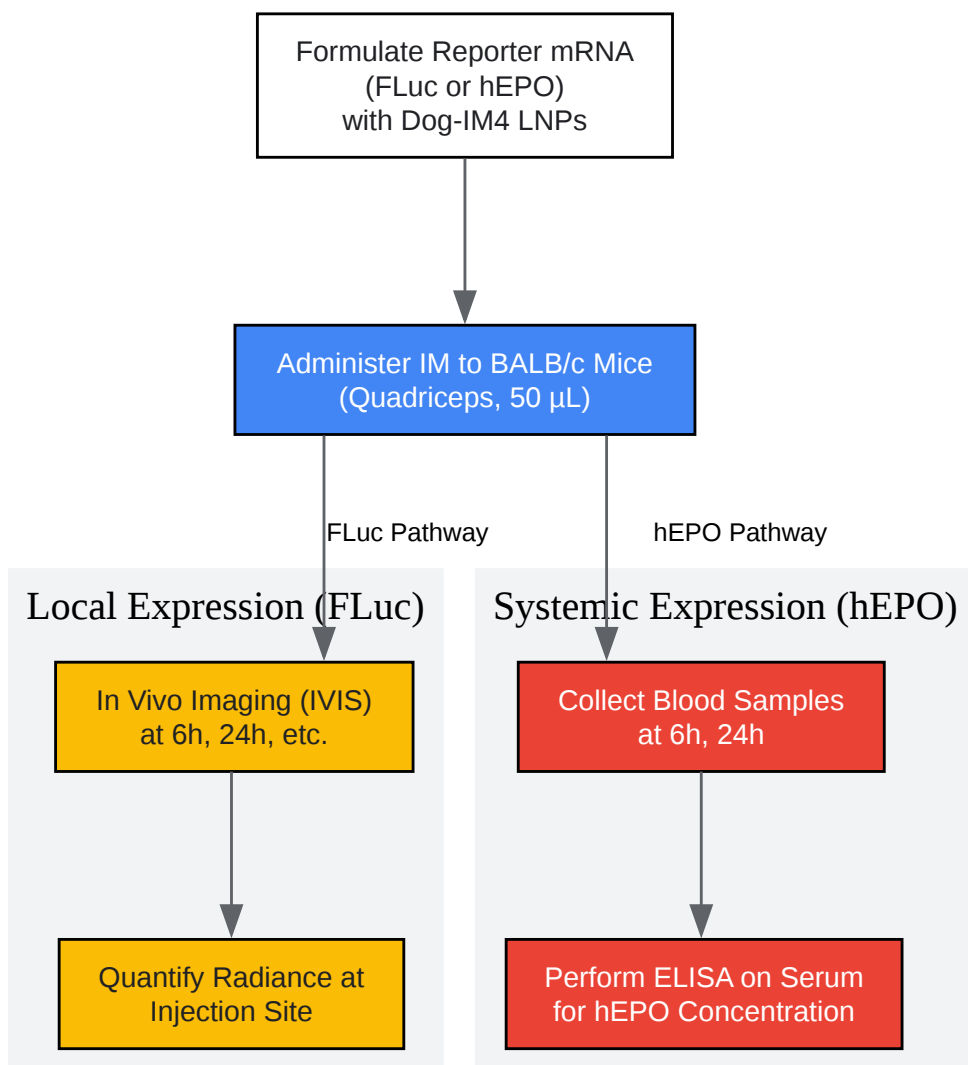
Formulation	mRNA Type	Dose (µg)	Mean HI Titer (Day 42)
Dog-IM4 LNP	Unmodified (UNR)	5	High
Dog-IM4 LNP	1-methylpseudouridine-modified (MNR)	5	High
Vaxigrip® (MIV)	Split Influenza Vaccine	10	Moderate

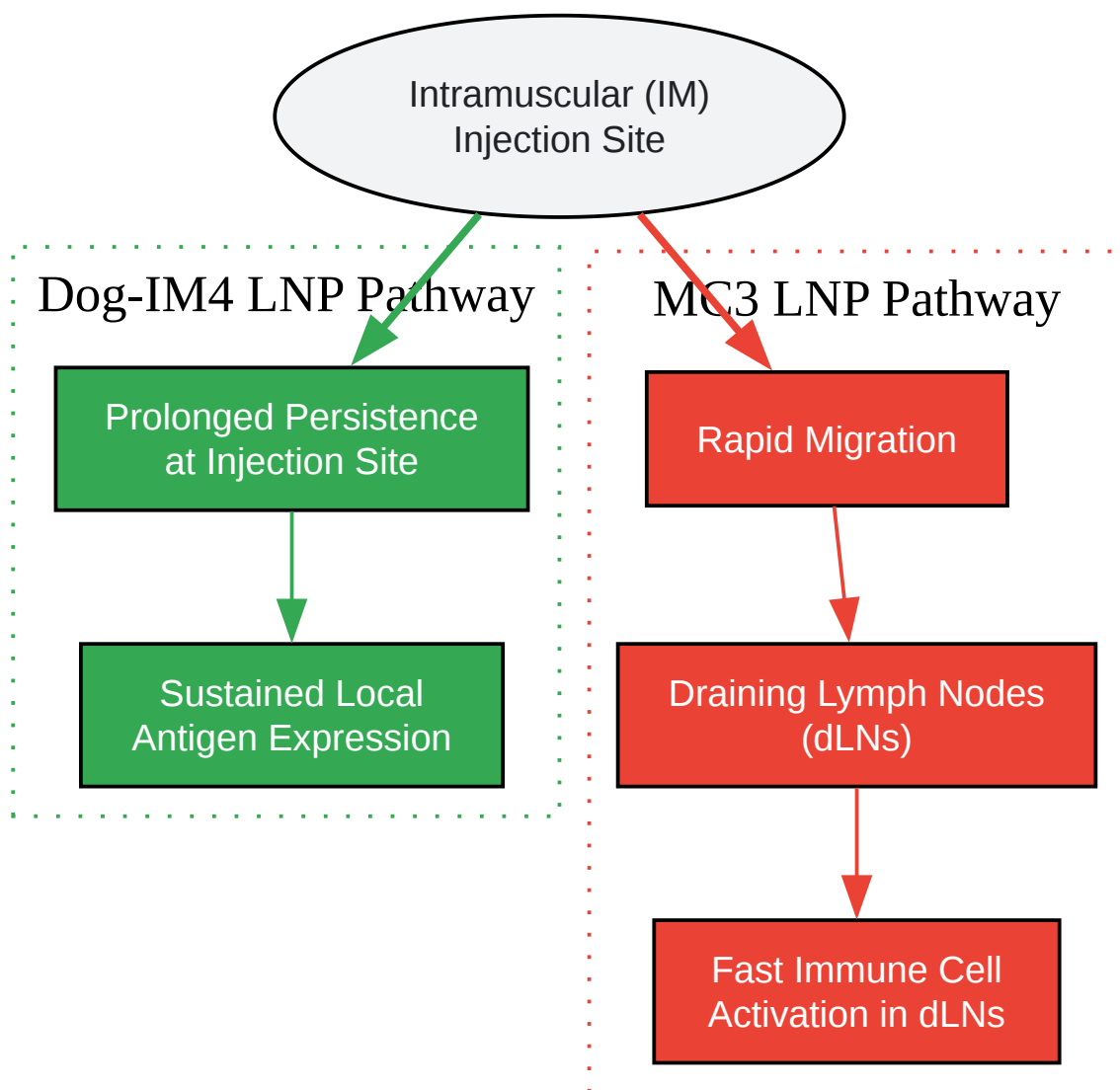
Data adapted from immunogenicity studies in BALB/c mice. "High" and "Moderate" are used to represent the relative titers observed in the study.

## Experimental Workflow: Immunization and Antibody Titer Assessment

The diagram below outlines the typical workflow for an immunogenicity study in mice using **Dog-IM4** LNPs.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. An imidazole modified lipid confers enhanced mRNA-LNP stability and strong immunization properties in mice and non-human primates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. An imidazole modified lipid confers enhanced mRNA-LNP stability and strong immunization properties in mice and non-human primates - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: In Vivo Administration of Dog-IM4 LNPs in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928210#in-vivo-administration-of-dog-im4-lnps-in-mice]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)